

2-(Chloromethyl)-5-methylpyridine material safety data sheet (MSDS).

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-(Chloromethyl)-5-methylpyridine

CAS No.: 767-01-1

Cat. No.: B1297004

[Get Quote](#)

Technical Guide & Safety Profile: **2-(Chloromethyl)-5-methylpyridine**

Document Control:

- Subject: **2-(Chloromethyl)-5-methylpyridine** (and its Hydrochloride Salt)
- CAS: 7501-57-7 (Free Base) | 10082-99-2 (Hydrochloride)
- Version: 1.0 (Research Grade)

Executive Summary

2-(Chloromethyl)-5-methylpyridine (also known as 5-methyl-2-picoyl chloride) is a critical heterocyclic building block used in the synthesis of agrochemicals and pharmaceutical scaffolds.^[1] It acts as a potent electrophile, allowing the introduction of the 5-methylpyridine moiety via nucleophilic substitution.

Critical Technical Insight: This compound exhibits significant thermodynamic instability in its free base form. It undergoes rapid intermolecular self-quaternization (polymerization) at room temperature, forming insoluble, colored quaternary ammonium salts. Consequently, it is almost exclusively stored and transported as the hydrochloride salt, which must be "free-based" immediately prior to use.

Chemical Identity & Physical Dynamics

Unlike standard reagents, the handling of this material requires an understanding of its dual-state nature (Salt vs. Free Base).

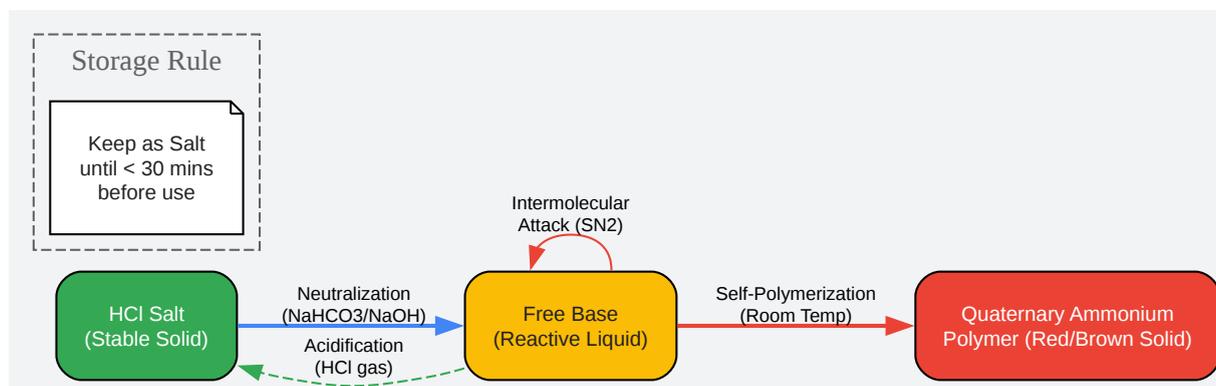
Physical Properties Table

Property	Free Base (Active Reagent)	Hydrochloride Salt (Storage Form)
CAS Number	7501-57-7	10082-99-2
Formula		
Molecular Weight	141.60 g/mol	178.06 g/mol
Physical State	Colorless to yellow oil	White to off-white crystalline solid
Melting Point	N/A (Liquid at RT)	120–124 °C (dec.)
Solubility	DCM, Chloroform, Ethyl Acetate	Water, Methanol, DMSO
Stability	Unstable (Hours at RT)	Stable (Months at -20°C)

The Instability Mechanism (Self-Quaternization)

Researchers must understand why the free base degrades. The pyridine nitrogen lone pair is nucleophilic, while the chloromethyl group is highly electrophilic. In the absence of acid (which protonates the nitrogen), one molecule attacks another, leading to a chain reaction.

Figure 1: Self-Quaternization Pathway vs. Acid Stabilization



[Click to download full resolution via product page](#)

Caption: The free base undergoes bimolecular nucleophilic substitution (S_N2), leading to polymerization. Protonation (HCl salt) blocks the nitrogen lone pair, preventing this reaction.

Comprehensive Hazard Profiling

This compound is an alkylating agent.[2] Its hazards extend beyond simple corrosivity; it can modify DNA and proteins.

GHS Classification (Primary Hazards)

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
- Serious Eye Damage: Category 1 (Irreversible damage).
- Acute Toxicity: Category 4 (Oral/Inhalation).
- Sensitization: Potential skin sensitizer.[3]

Specific Researcher Warnings

- Vesicant Activity: Like many picolyl and benzyl chlorides, this compound can act as a vesicant (blister agent). Delayed blistering may occur hours after exposure.

- Lachrymator: Vapors are highly irritating to the eyes and mucous membranes. Do not handle outside a fume hood.
- Runaway Polymerization: Attempting to distill the free base at high temperatures can lead to rapid, exothermic polymerization and vessel rupture.

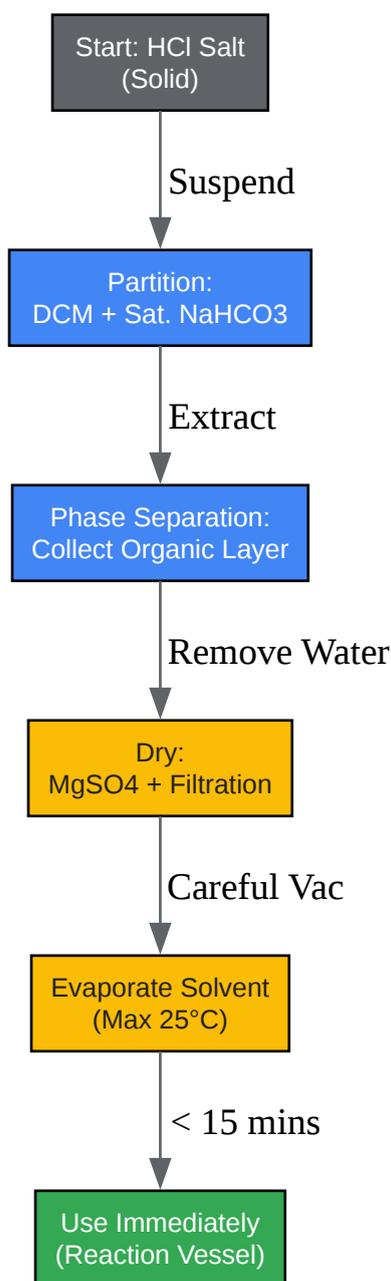
Operational Protocol: Generation of the Free Base

Since the commercial material is the HCl salt, but most nucleophilic substitutions require the free base, the following protocol is the industry standard for in situ generation.

Prerequisites:

- Solvent: Dichloromethane (DCM) or Diethyl Ether ().
- Base: Saturated aqueous Sodium Bicarbonate () or 1M NaOH.
- Temperature: 0°C (Ice bath).

Figure 2: Free Base Generation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for liberating the reactive free base. Speed and low temperature are critical to prevent degradation.

Step-by-Step Methodology:

- Suspension: Suspend the calculated amount of **2-(chloromethyl)-5-methylpyridine** hydrochloride in DCM (approx. 10 mL per gram).

- Neutralization: Cool to 0°C. Slowly add an equal volume of saturated or 1M NaOH while stirring vigorously.
- Extraction: Separate the organic layer. Extract the aqueous layer once more with DCM.
- Drying: Dry the combined organics over anhydrous or . Filter rapidly.
- Concentration (Optional but Risky): If concentration is required, use a rotary evaporator with a bath temperature < 25°C. Do not dry to completion if possible; use the solution directly to minimize polymerization risk.

Synthesis & Reactivity Profile

Primary Reaction: Nucleophilic Substitution ()

The chloromethyl group is a prime target for nucleophiles (amines, thiols, alkoxides).

- Reaction Type:
Attack.
- Mechanism: The nucleophile attacks the methylene carbon, displacing the chloride ion.
- Common Application: Synthesizing pyridine-containing ligands or drug scaffolds (e.g., analogs of antihistamines or neonicotinoids).

Synthesis of the Core Material

If the material is unavailable commercially, it is synthesized from 2,5-Lutidine (2,5-Dimethylpyridine) or 2-Hydroxymethyl-5-methylpyridine.

- Route A (From Alcohol): Reaction of 2-hydroxymethyl-5-methylpyridine with Thionyl Chloride () in DCM.

- Route B (From N-Oxide): Boekelheide rearrangement of 2,5-lutidine N-oxide (less common in modern medicinal chemistry due to lower yields).

Emergency Response & First Aid

Scenario	Immediate Action
Skin Contact	IMMEDIATE: Wash with soap and water for 15+ mins. Remove contaminated clothing.[4] Treat as a potential chemical burn.
Eye Contact	Rinse cautiously with water for 15 mins.[4] Remove contact lenses.[4] Seek immediate ophthalmological attention.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Monitor for delayed pulmonary edema.
Spill	Evacuate area. Wear SCBA and chemical-resistant suit. Absorb with sand/vermiculite. Do not use combustible materials (sawdust).

References

- Sigma-Aldrich. (2025). Safety Data Sheet: 2-(Chloromethyl)pyridine hydrochloride. Merck KGaA. [Link](#)
- Apollo Scientific. (2023).[5][6] Safety Data Sheet: 2-Chloro-5-(chloromethyl)pyridine (Analogous Hazard Data). [Link](#)
- PubChem. (n.d.). Compound Summary: 2-(Chloromethyl)pyridine (Parent Structure).[1][7][8][9] National Library of Medicine. [Link](#)
- European Chemicals Agency (ECHA). (n.d.). Registration Dossier: Pyridine derivatives and alkylating hazards. [Link](#)
- Google Patents. (1984). Preparation of 2-chloro-5-methylpyridine and related intermediates. EP0121320A1. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Buy 2-\(Chloromethyl\)-5-methylpyridine \(EVT-291693\) | 767-01-1 \[evitachem.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [6. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [9. scispace.com \[scispace.com\]](#)
- To cite this document: BenchChem. [2-(Chloromethyl)-5-methylpyridine material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297004#2-chloromethyl-5-methylpyridine-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b1297004#2-chloromethyl-5-methylpyridine-material-safety-data-sheet-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com